

# An In-depth Technical Guide to 3-Bromo-2-hydroxy-5-methoxybenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-2-hydroxy-5-methoxybenzaldehyde

Cat. No.: B188480

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-hydroxy-5-methoxybenzaldehyde**, a key aromatic aldehyde with applications in organic synthesis and as a building block for more complex molecules. This document details its chemical identity, physicochemical properties, and a representative experimental protocol for its synthesis.

## Chemical Identity

The nomenclature and various identifiers for this compound are crucial for accurate documentation and procurement.

- IUPAC Name: **3-bromo-2-hydroxy-5-methoxybenzaldehyde**[\[1\]](#)
- Synonyms:
  - 3-Bromo-5-methoxysalicylaldehyde
  - Benzaldehyde, 3-bromo-2-hydroxy-5-methoxy-[\[2\]](#)
  - 3-Bromo-2-hydroxy-5-methoxybenzenecarbaldehyde[\[2\]](#)
- CAS Number: 50343-02-7

## Physicochemical Properties

A summary of the key quantitative data for **3-Bromo-2-hydroxy-5-methoxybenzaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>3</sub>	[1]
Molecular Weight	231.04 g/mol	[1]
Melting Point	108-110 °C	[3]
Appearance	Light yellow to yellow solid	[3]
Storage Temperature	2-8°C, stored under nitrogen	[3]

## Synthesis of 3-Bromo-2-hydroxy-5-methoxybenzaldehyde

The synthesis of **3-Bromo-2-hydroxy-5-methoxybenzaldehyde** is commonly achieved through the bromination of 2-hydroxy-5-methoxybenzaldehyde. The following is a representative experimental protocol.

### Experimental Protocol: Bromination of 2-hydroxy-5-methoxybenzaldehyde

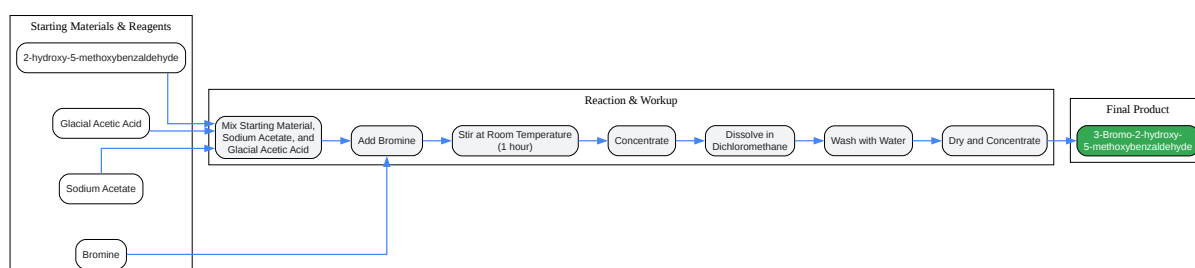
Materials:

- 2-hydroxy-5-methoxybenzaldehyde
- Sodium acetate anhydrous
- Bromine
- Glacial acetic acid
- Dichloromethane

- Water

Procedure:

- To a solution of 2-hydroxy-5-methoxybenzaldehyde (20.0 g, 131 mmol) in glacial acetic acid (600 mL), add sodium acetate anhydrous (17.1 g, 209 mmol).<sup>[4]</sup>
- To this mixture, add bromine (8.69 mL, 169 mmol).<sup>[4]</sup>
- Stir the resulting mixture at room temperature for 1 hour.<sup>[4]</sup>
- Concentrate the reaction mixture under reduced pressure.<sup>[4]</sup>
- Dissolve the residue in dichloromethane (1 L).<sup>[4]</sup>
- Wash the organic layer with water.
- Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure to yield the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent such as ethanol.



[Click to download full resolution via product page](#)

A flowchart illustrating the synthetic pathway for **3-Bromo-2-hydroxy-5-methoxybenzaldehyde**.

## Biological Activity and Applications

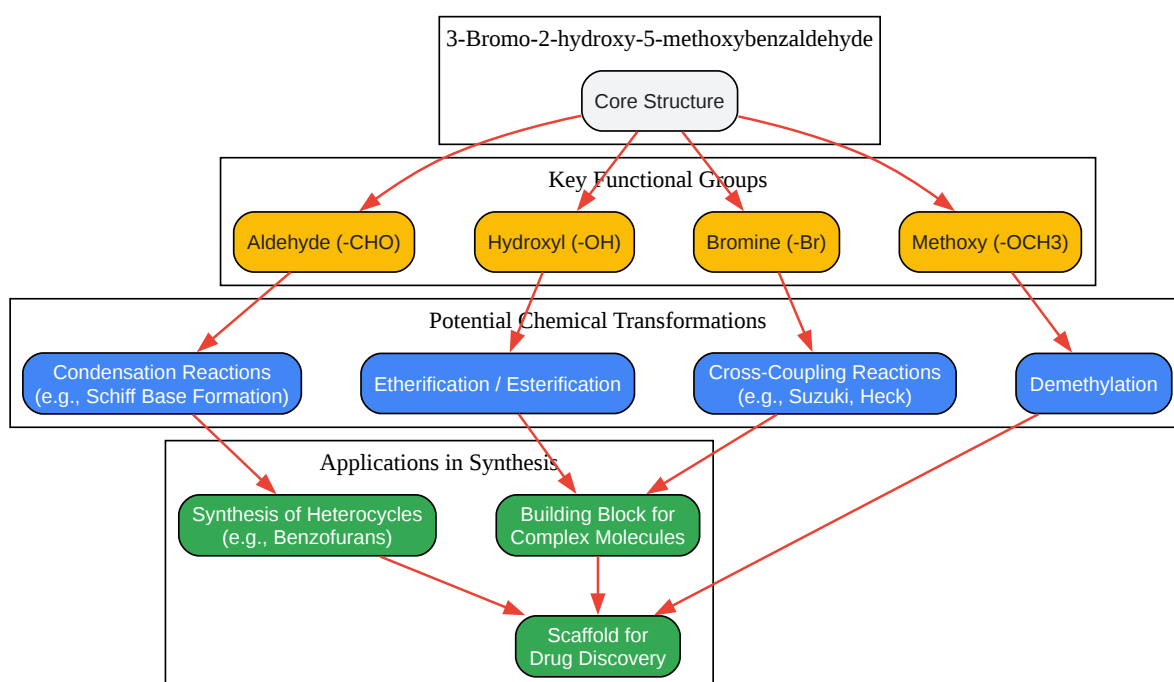
While **3-Bromo-2-hydroxy-5-methoxybenzaldehyde** is a valuable synthetic intermediate, its specific biological activities are not extensively documented in publicly available literature. However, structurally related brominated phenolic compounds have been noted for their potential antioxidant and enzyme inhibition properties. For instance, some brominated compounds engage in free radical reactions and can influence various cellular processes.<sup>[5]</sup>

This compound serves as a precursor in the synthesis of more complex molecules that may have therapeutic applications. For example, it has been used in the synthesis of benzofuran derivatives investigated as potential enzyme inhibitors. Its structural features, including the hydroxyl and aldehyde groups, make it a versatile scaffold for the development of novel

compounds in drug discovery programs. The presence of the bromine atom also provides a handle for further chemical modifications through cross-coupling reactions.

## Logical Relationships in Synthetic Utility

The utility of **3-Bromo-2-hydroxy-5-methoxybenzaldehyde** in drug development and organic synthesis stems from the reactivity of its functional groups. The logical relationship between its structure and its application as a synthetic intermediate is outlined in the diagram below.



[Click to download full resolution via product page](#)

Logical relationships of functional groups and their synthetic applications.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Bromo-2-hydroxy-5-methoxybenzaldehyde | C<sub>8</sub>H<sub>7</sub>BrO<sub>3</sub> | CID 735818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 50343-02-7: 3-bromo-2-hydroxy-5-methoxybenzaldehyde [cymitquimica.com]
- 3. 3-BROMO-2-HYDROXY-5-METHOXYBENZALDEHYDE CAS#: 50343-02-7 [amp.chemicalbook.com]
- 4. eprints.nottingham.ac.uk [eprints.nottingham.ac.uk]
- 5. 2-Bromo-6-hydroxy-4-methoxybenzaldehyde | 861668-41-9 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromo-2-hydroxy-5-methoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188480#iupac-name-and-synonyms-for-3-bromo-2-hydroxy-5-methoxybenzaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)